

Technical Guide: 3-Bromo-6-methoxy-2-methyl-5-nitropyridine

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Compound of Interest

Compound Name: 3-Bromo-6-methoxy-2-methyl-5-nitropyridine

Cat. No.: B182981

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CAS Number: 186413-76-3

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromo-6-methoxy-2-methyl-5-nitropyridine is a substituted pyridine derivative that serves as a key intermediate in synthetic organic chemistry. Its unique structural arrangement, featuring a bromine atom, a methoxy group, a methyl group, and a nitro group on the pyridine ring, provides multiple reactive sites. This functionality makes it a valuable building block in the synthesis of more complex heterocyclic compounds, particularly in the field of medicinal chemistry for the development of kinase inhibitors and other bioactive molecules. The electron-withdrawing nature of the nitro group and the presence of the bromine atom offer versatile handles for various chemical transformations, including nucleophilic aromatic substitution and cross-coupling reactions.

Physicochemical Properties

A summary of the key physicochemical properties of **3-Bromo-6-methoxy-2-methyl-5-nitropyridine** is presented in the table below. This data is essential for its handling, reaction setup, and analytical characterization.

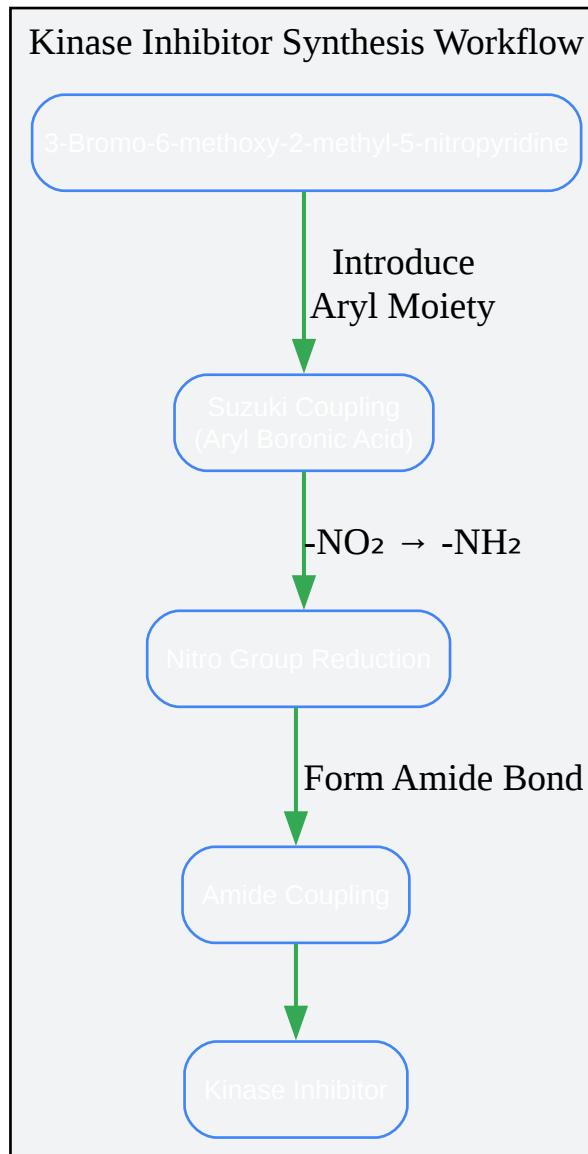
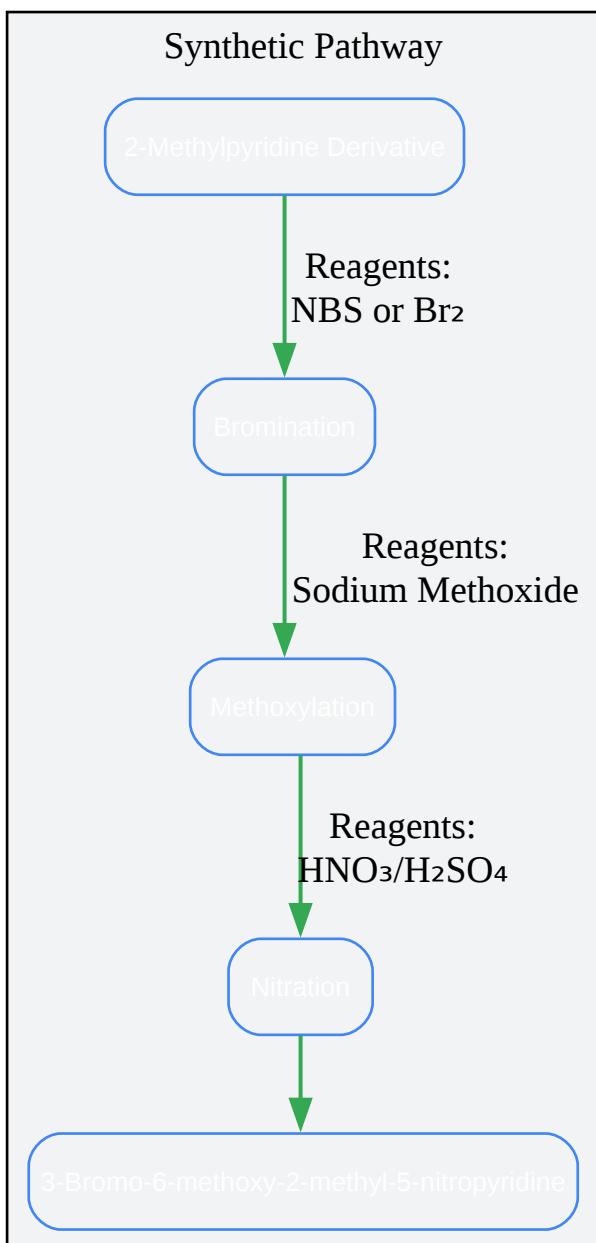
Property	Value	Reference
CAS Number	186413-76-3	[1]
Molecular Formula	C ₇ H ₇ BrN ₂ O ₃	
Molecular Weight	247.05 g/mol	
Appearance	Likely a solid	
Solubility	Expected to be soluble in common organic solvents	

Synthesis

While a specific, detailed experimental protocol for the synthesis of **3-Bromo-6-methoxy-2-methyl-5-nitropyridine** is not readily available in the public domain, its synthesis can be inferred from established methods for preparing substituted nitropyridines. A plausible synthetic approach would involve the nitration of a corresponding 3-bromo-6-methoxy-2-methylpyridine precursor. The general steps for such a synthesis are outlined below.

General Synthetic Workflow

The synthesis of substituted nitropyridines often involves a multi-step process. A generalized workflow for obtaining the target molecule is proposed below.



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References

- 1. 2-Methyl-5-nitropyridine synthesis - chemicalbook [chemicalbook.com]
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